

safe handling and storage procedures for 2,5-Difluorotoluene

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Compound of Interest

Compound Name: 2,5-Difluorotoluene

Cat. No.: B1362542

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Technical Support Center: 2,5-Difluorotoluene

This guide provides comprehensive safety, handling, and storage procedures for **2,5-Difluorotoluene** to ensure the safety of researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,5-Difluorotoluene**?

A1: **2,5-Difluorotoluene** is a highly flammable liquid and vapor.^{[1][2][3]} It can also cause skin and serious eye irritation, and may cause respiratory irritation.^[2]

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: Wear protective gloves, safety glasses with side shields (or goggles), and appropriate protective clothing to prevent skin exposure.^[1] In case of large-scale use or potential for significant exposure, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.^[1]

Q3: What are the appropriate storage conditions for **2,5-Difluorotoluene**?

A3: Store in a dry, cool, and well-ventilated place.^{[1][4]} The container should be kept tightly closed and stored in a flammables area, away from heat, sparks, and open flames.^{[1][5]} Some sources recommend a storage temperature of 2-8°C.^{[6][7]}

Q4: What should I do in case of a spill?

A4: In case of a spill, immediately remove all sources of ignition.^{[1][5]} Use spark-proof tools and explosion-proof equipment.^{[1][4]} Absorb the spill with inert material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.^{[1][5]} Ensure adequate ventilation and prevent the chemical from entering drains.^{[3][4]}

Q5: What are the incompatible materials to avoid with **2,5-Difluorotoluene**?

A5: Avoid contact with strong oxidizing agents.^{[2][6][8]}

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2,5-Difluorotoluene**.

Property	Value	Source(s)
Molecular Formula	C7H6F2	^[1]
Molecular Weight	128.12 g/mol	^[1]
Boiling Point	117 °C at 775 mm Hg	^[7]
Melting Point	-35°C	^[7]
Density	1.36 g/mL at 25 °C	^[7]
Flash Point	55 °F	^[7]
Refractive Index	n _{20/D} 1.452	^[7]
Storage Temperature	2-8°C or Ambient	^{[6][7]}

Experimental Protocols

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^{[1][2]} Remove contact lenses if present and easy to do.^{[2][3]} Seek medical attention.^[2]

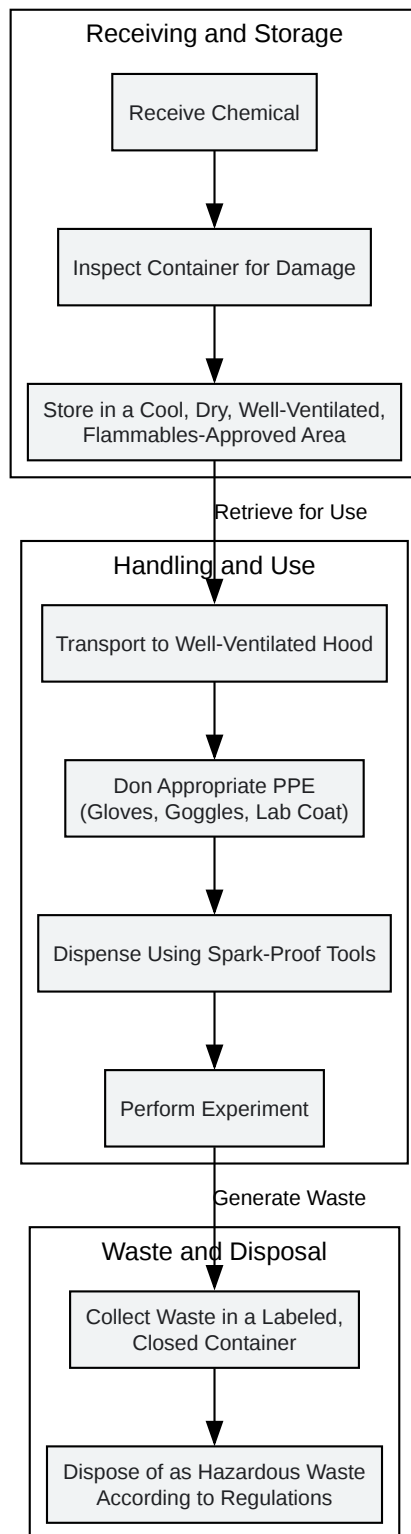
- Skin Contact: Take off immediately all contaminated clothing.[3] Wash off with soap and plenty of water.[2] If skin irritation occurs, get medical advice/attention.[2]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[2][3] If not breathing, give artificial respiration.[2] Call a poison center or doctor if you feel unwell.[2][3]
- Ingestion: Clean the mouth with water.[5] Immediately make the victim drink water (two glasses at most).[3] Seek immediate medical assistance.[1]

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[2][3]
- Unsuitable Extinguishing Media: No limitations of extinguishing agents are given for this substance/mixture.[3]
- Specific Hazards: Vapors may form explosive mixtures with air.[1] Pay attention to flashback.[3] Hazardous decomposition products include carbon oxides and hydrogen fluoride.[3]
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus.[3]

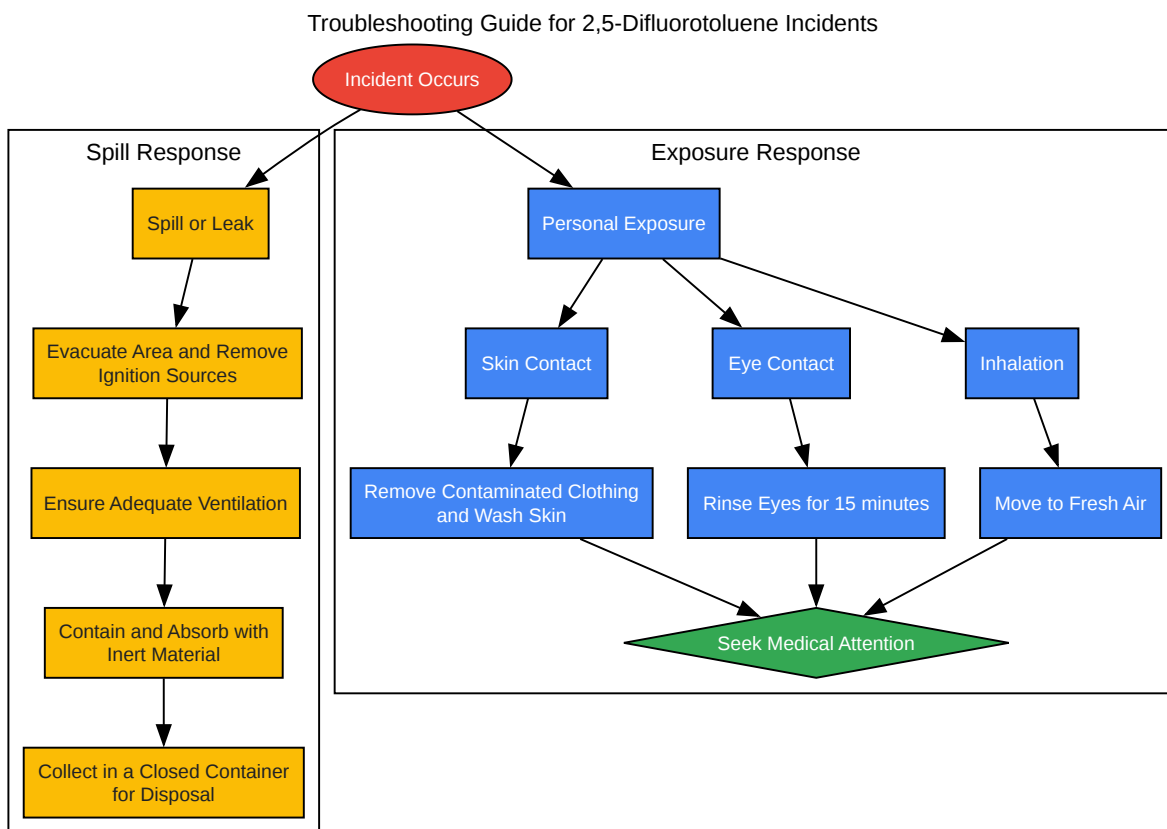
Visual Workflows

Safe Handling and Storage Workflow for 2,5-Difluorotoluene



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Caption: Workflow for the safe handling and storage of **2,5-Difluorotoluene**.



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Caption: Troubleshooting guide for spills and exposures involving **2,5-Difluorotoluene**.

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